

Application Notes and Protocols: Long-Term Expression of 4D-175 in Preclinical Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OYYF-175

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Introduction

4D-175 is an investigational adeno-associated virus (AAV) gene therapy developed by 4D Molecular Therapeutics (4DMT) for the treatment of geographic atrophy (GA), an advanced form of age-related macular degeneration (AMD). GA is characterized by the progressive degeneration of the retinal pigment epithelium (RPE), photoreceptors, and choroid, leading to irreversible vision loss. A key driver in the pathogenesis of GA is the dysregulation of the complement system, an essential part of the innate immune response.

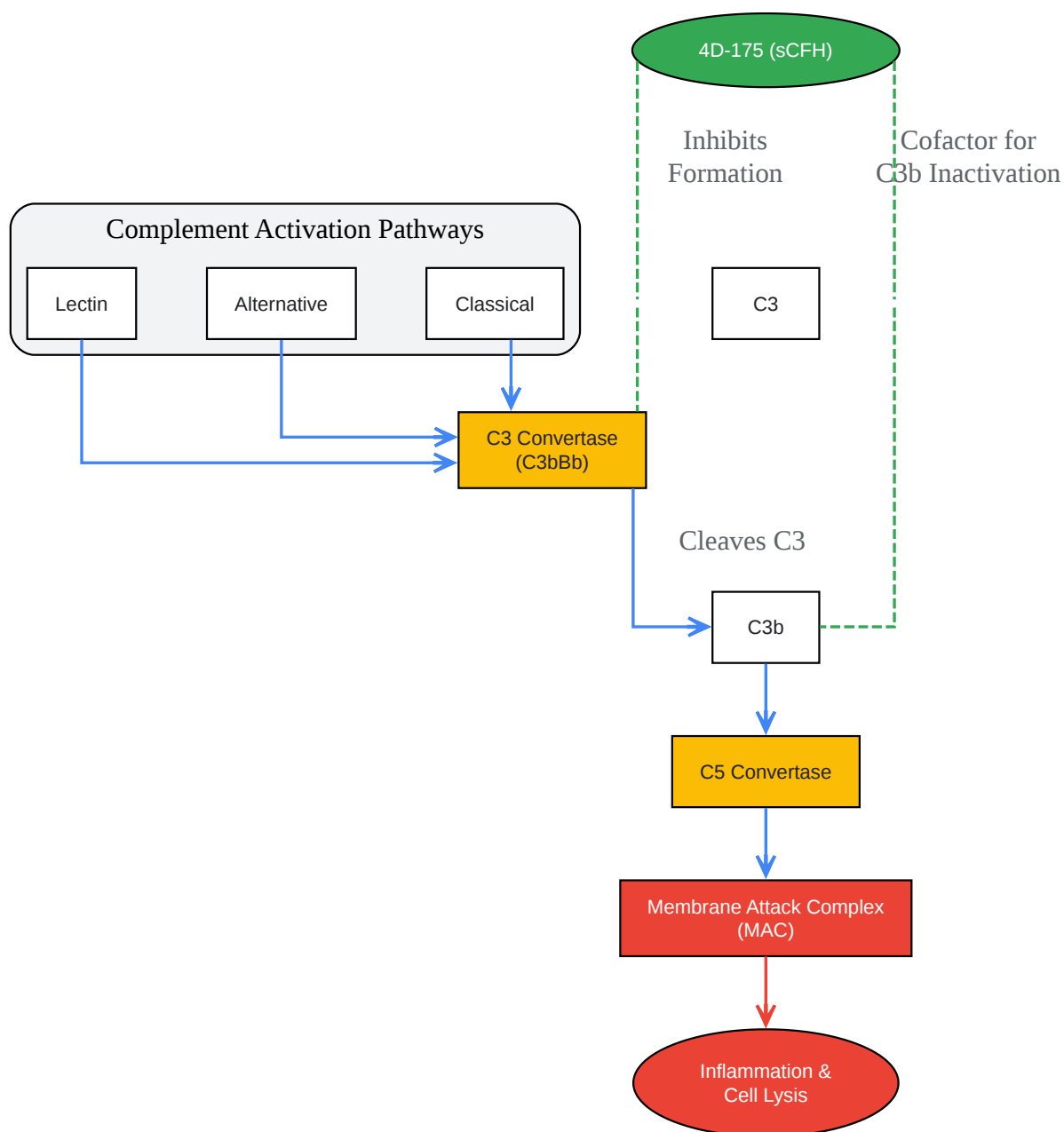
4D-175 is designed to deliver a codon-optimized transgene encoding a shortened, highly functional version of human complement factor H (sCFH) to the retina.^[1] This therapy aims to restore local complement regulation, thereby slowing the progression of GA. The sCFH transgene is packaged into 4DMT's proprietary R100 AAV vector, which is engineered for efficient transduction of retinal cells following intravitreal (IVT) administration.^{[2][3]}

These application notes provide a summary of the long-term expression data of 4D-175 in animal models and detailed protocols for key experiments relevant to the preclinical evaluation of this and similar retinal gene therapies.

Mechanism of Action: sCFH and Complement Pathway Regulation

The complement system, when overactivated, can lead to inflammation and cell damage. Complement Factor H (CFH) is a critical negative regulator of the alternative complement pathway. It acts by preventing the formation and promoting the dissociation of the C3 convertase (C3bBb), and by serving as a cofactor for the cleavage of C3b by Factor I.^{[4][5]} Genetic variants in the CFH gene are a major risk factor for AMD.

4D-175 delivers an engineered, shortened form of CFH (sCFH) that retains full functional activity but is compact enough to be packaged into an AAV vector.^{[3][6]} By providing a continuous local supply of sCFH in the retina, 4D-175 is designed to re-establish control over the alternative complement pathway, reducing the chronic inflammation and cellular damage that drives GA.



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Caption: Mechanism of 4D-175 (sCFH) in regulating the alternative complement pathway.

Data Presentation: Summary of Preclinical Expression Studies

Preclinical studies for 4D-175 have been conducted in both in vitro human cell models and in vivo in non-human primates (NHPs). These studies were designed to assess the expression, activity, and safety of 4D-175.

In Vitro Expression and Function

In vitro experiments using human induced pluripotent stem cell-derived RPE (iPSC-RPE) cells demonstrated that transduction with 4D-175 leads to dose-dependent expression and secretion of sCFH.^{[2][7]} Functionally, this resulted in a significant reduction in the formation of the Membrane Attack Complex (MAC), a key effector of the complement cascade that leads to cell lysis. A 75-95% reduction in MAC deposition was observed in transduced cells compared to controls.^{[2][7]}

In Vivo Non-Human Primate (NHP) Studies

The primary animal model for evaluating the long-term expression and safety of 4D-175 has been the non-human primate, due to the anatomical and physiological similarities of the NHP eye to the human eye.

Table 1: Summary of 4D-175 Expression in Non-Human Primates

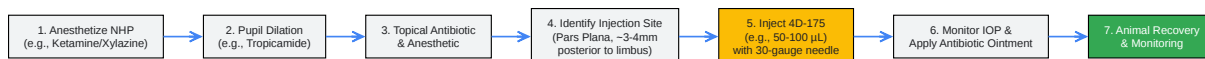
Parameter	Details
Animal Model	Cynomolgus Monkeys (<i>Macaca fascicularis</i>)
Vector	4D-175 (AAV.R100.sCFH)
Dose Range	1x10 ¹⁰ to 5x10 ¹¹ vector genomes (vg)/eye
Route of Administration	Intravitreal (IVT) Injection
Duration of Study	Up to 12 weeks reported
Tissues Analyzed	Retina, RPE/Choroid
Expression Analysis	Biodistribution of vector genomes (ddPCR), sCFH protein expression (ELISA/Immunohistochemistry)
Key Findings	- Safety: 4D-175 was safe and well-tolerated with no significant ocular inflammation observed through 12 weeks. [2] [7] - Expression: Robust and durable transgene expression was observed in the retina and RPE/choroid. [4] [7] While specific quantitative values for long-term expression are not publicly available, the expression was described as "robust".

Experimental Protocols

The following are detailed protocols for key experiments cited in the preclinical evaluation of 4D-175. These protocols are based on established methodologies in the field of ocular gene therapy and can be adapted for similar research.

Intravitreal (IVT) Injection in Non-Human Primates

This protocol describes the procedure for administering an AAV vector into the vitreous cavity of an NHP eye.



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Caption: Workflow for Intravitreal Injection in Non-Human Primates.

Materials:

- Anesthetic agents (e.g., ketamine, xylazine)
- Topical mydriatic (e.g., tropicamide, phenylephrine)
- Topical anesthetic (e.g., proparacaine)
- Topical antibiotic (e.g., povidone-iodine, ciprofloxacin)
- Sterile syringes (e.g., Hamilton) and 30-gauge needles
- Calipers
- Tonometry device (e.g., Tono-Pen)
- 4D-175 vector solution in a sterile formulation buffer

Procedure:

- **Animal Preparation:** Anesthetize the NHP according to approved institutional protocols. Place the animal in a stereotaxic frame to stabilize the head.
- **Ocular Preparation:** Administer a topical mydriatic agent to dilate the pupil. Clean the periocular area with a povidone-iodine solution. Apply a topical anesthetic to the cornea.^[8]
- **Vector Preparation:** Thaw the 4D-175 vector on ice. Draw the desired volume (typically 50-100 µL) into a sterile syringe.

- **Injection:** Using calipers, measure approximately 3-4 mm posterior to the limbus in the superotemporal quadrant to identify the pars plana injection site. Carefully insert a 30-gauge needle through the sclera into the mid-vitreous cavity, avoiding the lens. Slowly inject the vector solution.^[9]
- **Post-Injection Monitoring:** Hold the needle in place for 10-15 seconds before withdrawal to prevent reflux. After withdrawal, apply gentle pressure with a sterile cotton swab. Measure the intraocular pressure (IOP) to ensure it is within a safe range. Apply a topical antibiotic ointment.^[10]
- **Recovery:** Monitor the animal during recovery from anesthesia. Perform regular ophthalmic examinations in the post-operative period to monitor for any signs of inflammation or adverse events.

Retinal Tissue Harvesting and Preparation

This protocol outlines the steps for collecting and processing retinal tissues for subsequent molecular analysis.

Materials:

- Euthanasia solution
- Phosphate-buffered saline (PBS), ice-cold
- Dissection tools (scissors, forceps)
- Cryoprotectant solution (e.g., 30% sucrose in PBS)
- Optimal cutting temperature (OCT) compound
- Cryomolds and dry ice or liquid nitrogen
- RNase-free tubes and reagents

Procedure:

- Euthanasia and Enucleation: At the designated study endpoint, euthanize the animal according to approved protocols. Immediately enucleate the eyes.
- Dissection: Make a circumferential incision posterior to the ora serrata. Remove the anterior segment (cornea, lens, iris). Carefully remove the vitreous humor.
- Tissue Separation: Gently peel the neural retina from the RPE/choroid/sclera complex. This can be done under a dissecting microscope in a dish of ice-cold PBS.
- Sample Preparation for Analysis:
 - For DNA/RNA analysis (ddPCR): Immediately snap-freeze the separated retina and RPE/choroid tissues in liquid nitrogen and store at -80°C until processing.
 - For Protein analysis (ELISA): Snap-freeze tissues as above or proceed immediately to protein extraction.
 - For Histology (Immunohistochemistry): Fix the eyecup in 4% paraformaldehyde (PFA) for 1-2 hours at 4°C. After fixation, wash with PBS and cryoprotect by incubating in a graded sucrose series (10%, 20%, 30%) until the tissue sinks. Embed the tissue in OCT compound in a cryomold and freeze on dry ice. Store at -80°C.[\[11\]](#)

Quantification of Vector Genomes by Droplet Digital PCR (ddPCR)

ddPCR is used to provide an absolute quantification of the number of AAV vector genomes present in a given tissue sample.

Materials:

- DNA extraction kit (e.g., Qiagen DNeasy Blood & Tissue Kit)
- Restriction enzyme (to linearize the AAV genome)
- ddPCR system (e.g., Bio-Rad QX200)
- ddPCR Supermix for Probes (No dUTP)

- Primers and probe specific to the sCFH transgene or another region of the vector genome
- Reference standard (linearized plasmid DNA containing the target sequence)

Procedure:

- **DNA Extraction:** Extract total genomic DNA from a weighed amount of the harvested retinal and RPE/choroid tissue using a commercial kit. Quantify the DNA concentration.
- **DNA Preparation:** Digest an aliquot of the extracted DNA with a restriction enzyme that cuts outside the amplicon region to linearize any circular or concatemeric vector forms.
- **ddPCR Reaction Setup:** Prepare the ddPCR reaction mix containing ddPCR supermix, primers, probe, restriction-digested sample DNA, and nuclease-free water.
- **Droplet Generation:** Load the reaction mix into a droplet generator cartridge to partition the sample into ~20,000 nanoliter-sized droplets.
- **PCR Amplification:** Transfer the droplets to a 96-well plate and perform PCR amplification on a thermal cycler.
- **Droplet Reading and Analysis:** Read the droplets on a droplet reader, which counts the number of positive (fluorescent) and negative droplets in each sample.
- **Data Analysis:** The software calculates the absolute concentration of the target DNA (vector genomes) in the sample, typically expressed as vg/ μ g of genomic DNA.[\[1\]](#)[\[12\]](#)

Quantification of sCFH Protein by ELISA

An enzyme-linked immunosorbent assay (ELISA) is used to quantify the amount of sCFH protein expressed in the retinal tissues.

Materials:

- Protein extraction buffer (e.g., RIPA buffer with protease inhibitors)
- BCA protein assay kit

- sCFH-specific sandwich ELISA kit (containing capture antibody, detection antibody, streptavidin-HRP, and substrate)
- Recombinant sCFH protein standard
- Microplate reader

Procedure:

- **Protein Extraction:** Homogenize a weighed amount of retinal or RPE/choroid tissue in ice-cold protein extraction buffer. Centrifuge to pellet cellular debris and collect the supernatant.
- **Protein Quantification:** Determine the total protein concentration in the lysate using a BCA assay.
- **ELISA Protocol:**
 - Coat a 96-well plate with the sCFH capture antibody.
 - Block the plate to prevent non-specific binding.
 - Add diluted protein standards and tissue lysates to the wells and incubate.
 - Wash the plate and add the biotinylated detection antibody.
 - Wash and add streptavidin-HRP conjugate.
 - Wash and add the substrate (e.g., TMB). The reaction will produce a color change.
 - Stop the reaction and read the absorbance at the appropriate wavelength (e.g., 450 nm) on a microplate reader.[\[13\]](#)
- **Data Analysis:** Generate a standard curve from the absorbance values of the recombinant sCFH standards. Use this curve to calculate the concentration of sCFH in the tissue samples. Results are typically expressed as ng of sCFH per mg of total protein.

Conclusion

The preclinical data available for 4D-175 support its potential as a durable, single-injection therapy for geographic atrophy. Studies in non-human primates have demonstrated a favorable safety profile and robust transgene expression in the target retinal tissues for at least 12 weeks.[2][7] The provided protocols offer a framework for researchers to conduct similar preclinical evaluations of AAV-based gene therapies for retinal diseases. Further long-term studies will be crucial to fully understand the duration of expression and the long-term safety and efficacy of 4D-175. The initiation of the Phase 1 GAZE clinical trial in the second half of 2024 will provide the first human data for this promising therapeutic candidate.[6][14]

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- To cite this document: BenchChem. [Application Notes and Protocols: Long-Term Expression of 4D-175 in Preclinical Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581077/docs#application-notes-and-protocols-long-term-expression-of-4d-175-in-preclinical-models\]](https://www.benchchem.com/product/b15581077/docs#application-notes-and-protocols-long-term-expression-of-4d-175-in-preclinical-models)

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